

2-(Cyclopropylmethoxy)-4-hydroxybenzaldehyde: Operational Safety & Disposal Guide

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Compound of Interest

Compound Name: 2-(Cyclopropylmethoxy)-4-hydroxybenzaldehyde

Cat. No.: B14030666

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Executive Summary & Chemical Profile

Objective: To provide a self-validating, closed-loop protocol for the safe handling and disposal of **2-(Cyclopropylmethoxy)-4-hydroxybenzaldehyde**. This guide prioritizes "Read-Across" toxicology, utilizing data from close structural isomers (e.g., 3-(cyclopropylmethoxy)-4-hydroxybenzaldehyde) where specific CAS-registered data may be sparse.

Chemical Identity & Properties

Parameter	Data
Chemical Name	2-(Cyclopropylmethoxy)-4-hydroxybenzaldehyde
Functional Class	Phenolic Aldehyde / Cyclopropyl Ether
Physical State	Solid (Crystalline powder)
Molecular Formula	C ₁₁ H ₁₂ O ₃
Hazards (GHS)	Warning H315 (Skin Irritant), H319 (Eye Irritant), H335 (Resp.[1][2] Irritant)
Reactivity	Sensitive to strong oxidizers; aldehyde group susceptible to oxidation.

Hazard Identification & Risk Assessment

Expertise Insight: As a phenolic aldehyde ether, this compound presents a dual hazard profile. The aldehyde moiety poses a reactivity risk (oxidation to carboxylic acid), while the phenol/ether structure contributes to mucous membrane irritation.

GHS Classification (Read-Across Methodology)

Based on structural analogues (CAS 25934-52-5), the following classifications apply:

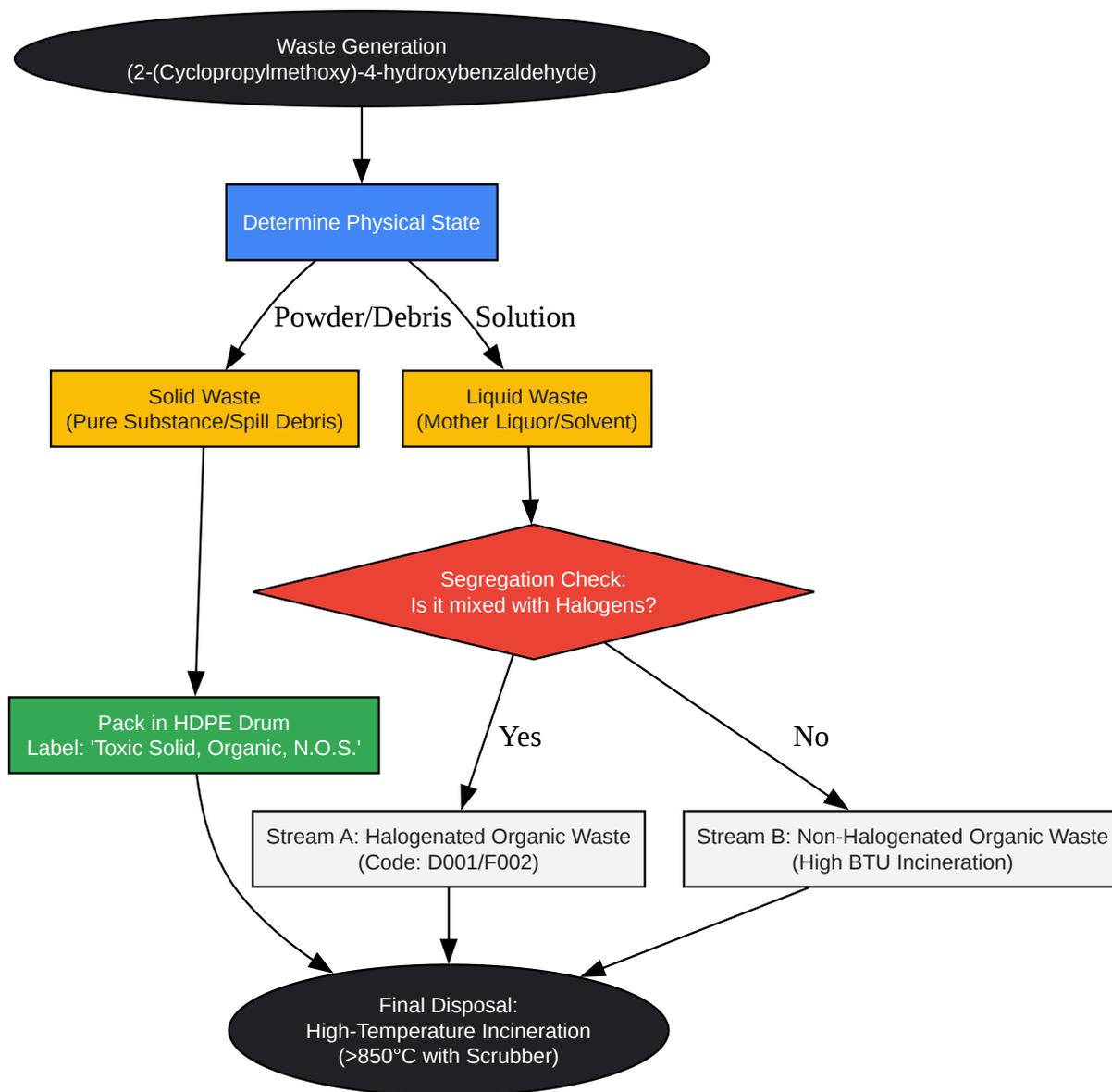
- Skin Corrosion/Irritation: Category 2^{[1][2][3]}
- Serious Eye Damage/Irritation: Category 2A
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory System)^{[2][3]}

Critical Incompatibilities

- Strong Oxidizing Agents: Reaction may generate heat and pressure.
- Strong Bases: Phenolic proton deprotonation can lead to exothermic salt formation.

Waste Stream Decision Matrix (Workflow)

The following diagram illustrates the logical flow for categorizing and disposing of waste generated involving this compound.



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Figure 1: Decision matrix for segregating solid and liquid waste streams to ensure compliance with incineration protocols.

Detailed Disposal Procedures

A. Solid Waste (Pure Compound & Contaminated Debris)

Protocol:

- Containment: Collect solid waste in a wide-mouth HDPE (High-Density Polyethylene) jar. Glass is acceptable but discouraged due to breakage risk.
- Labeling: Affix a hazardous waste label detailing:
 - Chemical Name: **2-(Cyclopropylmethoxy)-4-hydroxybenzaldehyde**.
 - Hazard Checkbox: Irritant, Toxic.[\[2\]](#)[\[4\]](#)
- Disposal Path: Transfer to the facility's Solid Organic Waste stream intended for incineration.
 - Note: Do not compact the waste manually to avoid dust generation.[\[5\]](#)

B. Liquid Waste (Reaction Mixtures & Mother Liquors)

Protocol:

- Segregation: Determine if the solvent system is halogenated (e.g., DCM, Chloroform) or non-halogenated (e.g., Methanol, Ethyl Acetate).
 - Why this matters: Halogenated waste requires specific incineration temperatures to prevent dioxin formation.
- pH Adjustment: Ensure the waste solution is near neutral (pH 6-8). If the process involved strong bases (deprotonating the phenol), neutralize with dilute acid before binning to prevent container degradation.
- Container: Use solvent-compatible safety cans (Safety Can Type I or II).

C. Contaminated Packaging

Protocol:

- Emptying: Containers must be "RCRA Empty" (less than 3% by weight remaining).

- Rinsing: Triple rinse the container with a suitable solvent (e.g., acetone).
- Rinsate Disposal: Pour the rinsate into the Liquid Waste container (Stream B), NOT down the drain.
- Final Step: Deface the label and discard the container as general trash or recycle if glass.

Emergency Response: Spill Protocol

Trustworthiness Check: This protocol relies on the "Contain-Neutralize-Collect" triad to prevent environmental release.[5]

- Isolate: Evacuate the immediate area (10-meter radius) if dust is airborne.
- PPE: Don nitrile gloves (double layer recommended), safety goggles, and a N95/P100 particulate respirator.
- Containment:
 - Solids: Cover with a damp paper towel to prevent dust dispersion, then scoop into a waste jar.
 - Liquids: Surround with an inert absorbent (Vermiculite or Sand).[5][6] Do not use sawdust (reaction risk with oxidizers).
- Decontamination: Wipe the surface with a 10% sodium carbonate solution (to solubilize the phenolic residue) followed by water.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 11660384, 3-(Cyclopropylmethoxy)-4-hydroxybenzaldehyde (Isomer Analogue). Retrieved from [[Link](#)]
- U.S. Environmental Protection Agency (EPA). Resource Conservation and Recovery Act (RCRA) Orientation Manual. Retrieved from [[Link](#)]

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